

potential off-target effects of DPM-1001

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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Technical Support Center: DPM-1001

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the use of **DPM-1001** in experiments. The information is presented in a question-and-answer format to directly address specific issues that may arise.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **DPM-1001**?

A1: **DPM-1001** is a potent, specific, and orally bioavailable non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B).[1][2] It functions as an allosteric inhibitor, binding to a site distinct from the active site of the enzyme.[3]

Q2: What is the reported IC50 value for **DPM-1001** against PTP1B?

A2: The IC50 of **DPM-1001** for PTP1B is approximately 100 nM.[1][2][3] The potency can be influenced by pre-incubation time. For the PTP1B(1-405) isoform, the IC50 is 600 nM without pre-incubation and improves to 100 nM after a 30-minute pre-incubation.[1]

Q3: Are there any known off-target effects of **DPM-1001**?

A3: A significant characteristic of **DPM-1001** is its high specificity and affinity for binding copper, acting as a potent and selective copper chelator.[4][5][6][7] This property is being investigated for therapeutic use in Wilson Disease, a genetic disorder characterized by copper accumulation.[5][6] For researchers using **DPM-1001** as a specific PTP1B inhibitor, this copper chelation is a critical potential off-target effect to consider in experimental design and data interpretation.

Q4: How does the copper chelation activity of **DPM-1001** affect its PTP1B inhibitory potency?

A4: The chelation of copper has been reported to enhance the potency of **DPM-1001** as a PTP1B inhibitor.[4]

Troubleshooting Guide

Issue 1: Unexpected cellular phenotype observed that is inconsistent with PTP1B inhibition.

- Possible Cause: The observed phenotype may be due to the copper chelation activity of **DPM-1001**, rather than or in addition to its PTP1B inhibitory effect. Copper is an essential cofactor for many enzymes, and its depletion can impact various cellular pathways.
- Troubleshooting Steps:
 - Control for Copper Chelation: Include a control compound that is a known copper chelator but does not inhibit PTP1B to determine if a similar phenotype is observed.
 - Copper Supplementation: In a parallel experiment, supplement the cell culture medium with a low, non-toxic concentration of copper to see if it rescues the unexpected phenotype.
 - Use a Structurally Unrelated PTP1B Inhibitor: Compare the effects of **DPM-1001** with another specific PTP1B inhibitor that is not known to chelate copper.

Issue 2: Inconsistent IC50 values in in vitro PTP1B activity assays.

- Possible Cause: The potency of **DPM-1001** can be time-dependent, particularly for certain PTP1B isoforms.[1] Additionally, the presence of trace amounts of copper in assay buffers

could influence the inhibitor's potency.

- Troubleshooting Steps:
 - Standardize Pre-incubation Time: Ensure a consistent pre-incubation period of the enzyme with **DPM-1001** before initiating the reaction. A 30-minute pre-incubation is recommended.[\[1\]](#)
 - Use Metal-Free Buffers: Prepare assay buffers using metal-free water and reagents to minimize the influence of contaminating copper.
 - Control for Copper: As a control, perform the assay in the presence of a known copper chelator to assess the baseline effect of copper removal on enzyme activity.

Data Presentation

Table 1: In Vitro Potency of **DPM-1001**

Target	Isoform	IC50 (no pre-incubation)	IC50 (30-min pre-incubation)	Reference
PTP1B	Not Specified	100 nM	[1] [2] [3]	
PTP1B	PTP1B(1-405)	600 nM	100 nM	[1]
PTP1B	PTP1B(1-321)	No time-dependent change	No time-dependent change	[1]

Table 2: Key Properties of **DPM-1001**

Property	Description	Reference
Mechanism of Action	Non-competitive, allosteric inhibitor of PTP1B	[1][3]
Oral Bioavailability	Yes	[4]
Off-Target Activity	Potent and selective copper chelator	[4][5][6][7]
Therapeutic Areas of Interest	Diabetes, Obesity, Wilson Disease	[4][5][6]

Experimental Protocols

Protocol 1: Assessing PTP1B Inhibition in a Cell-Based Assay

Objective: To determine the effect of **DPM-1001** on the phosphorylation status of a known PTP1B substrate in a cellular context.

Methodology:

- Cell Culture: Culture cells known to express PTP1B and a relevant substrate (e.g., insulin receptor, leptin receptor).
- Compound Treatment: Treat cells with varying concentrations of **DPM-1001** or a vehicle control (e.g., DMSO) for a predetermined time.
- Cell Lysis: Lyse the cells in a buffer containing phosphatase and protease inhibitors.
- Immunoprecipitation: Immunoprecipitate the substrate of interest using a specific antibody.
- Western Blotting: Separate the immunoprecipitated proteins by SDS-PAGE, transfer to a membrane, and probe with antibodies against the phosphorylated form of the substrate and the total substrate protein.
- Data Analysis: Quantify the band intensities and calculate the ratio of phosphorylated to total protein to determine the effect of **DPM-1001** on substrate phosphorylation.

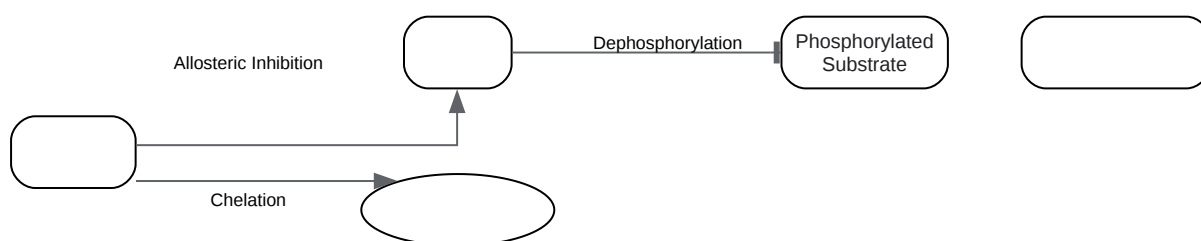
Protocol 2: Evaluating the Impact of Copper Chelation on Cell Viability

Objective: To assess whether the cytotoxic effects of **DPM-1001** are related to its copper chelation activity.

Methodology:

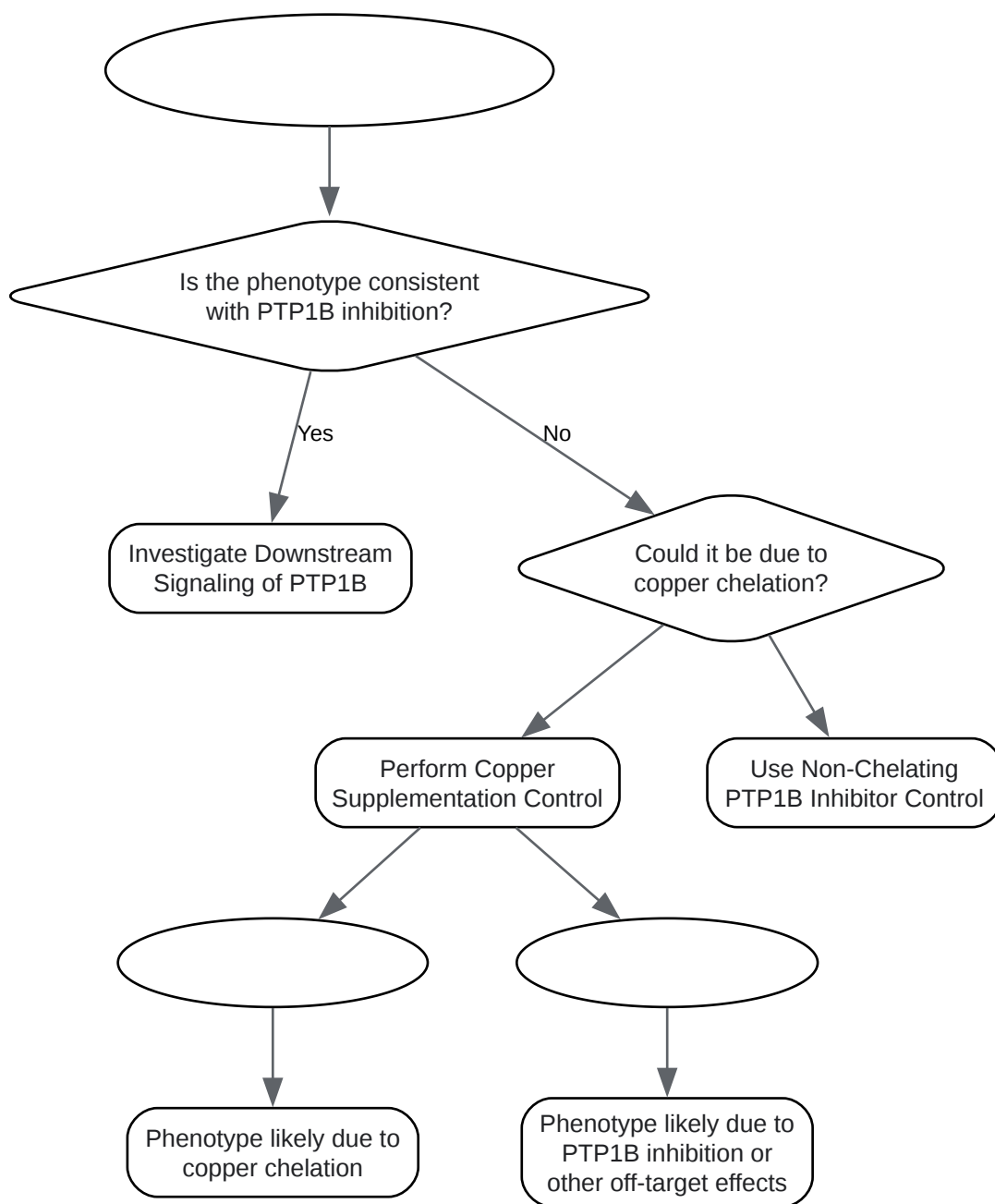
- **Cell Seeding:** Seed cells in a 96-well plate at an appropriate density.
- **Compound and Copper Treatment:** Treat cells with a dose range of **DPM-1001** in the presence or absence of co-treatment with a non-toxic concentration of copper chloride (CuCl₂). Include a known copper chelator as a positive control.
- **Incubation:** Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
- **Viability Assay:** Perform a cell viability assay, such as the MTT or MTS assay, according to the manufacturer's protocol.[8][9][10]
- **Data Analysis:** Measure the absorbance and calculate the percentage of cell viability relative to the vehicle-treated control. Compare the viability of cells treated with **DPM-1001** alone to those co-treated with copper.

Visualizations



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Caption: Dual mechanism of **DPM-1001**: PTP1B inhibition and copper chelation.



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Caption: Troubleshooting workflow for unexpected experimental outcomes with **DPM-1001**.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. DPM-1001 | Phosphatase | TargetMol \[targetmol.com\]](https://www.targetmol.com)
- [3. Human Protein Tyrosine Phosphatase 1B \(PTP1B\): From Structure to Clinical Inhibitor Perspectives - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [4. A potent, selective, and orally bioavailable inhibitor of the protein-tyrosine phosphatase PTP1B improves insulin and leptin signaling in animal models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/26111111/)
- [5. DepYmed Receives FDA Orphan Drug Designation for Clinical Candidate DPM-1001 for the Treatment of Wilson Disease - BioSpace \[biospace.com\]](https://www.biospace.com)
- [6. DPM-1001 - Drug Targets, Indications, Patents - Synapse \[synapse.patsnap.com\]](https://www.synapse.patsnap.com)
- [7. DPM-1001 decreased copper levels and ameliorated deficits in a mouse model of Wilson's disease - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [8. A cellular viability assay to monitor drug toxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/26111111/)
- [9. broadpharm.com \[broadpharm.com\]](https://www.broadpharm.com)
- [10. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC5555555/)
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